

Application Notes and Protocols for Bis-PEG25-NHS Ester Stock Solution

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Compound of Interest

Compound Name: *Bis-PEG25-NHS ester*

Cat. No.: *B3117250*

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These application notes provide detailed protocols and guidelines for the preparation and storage of **Bis-PEG25-NHS ester** stock solutions, a critical step for successful bioconjugation, antibody-drug conjugate (ADC), and proteolysis-targeting chimera (PROTAC) development. Adherence to these protocols is crucial for maintaining the reactivity and stability of this moisture-sensitive reagent.

Data Summary

The following tables summarize the key quantitative data for the preparation and storage of **Bis-PEG25-NHS ester** stock solutions.

Table 1: Solubility of **Bis-PEG25-NHS Ester**

Solvent	Solubility	Concentration (Example)	Notes
Dimethyl sulfoxide (DMSO)	High	100 mg/mL (70.74 mM)	Use of newly opened, anhydrous (hygroscopic) DMSO is recommended as it significantly impacts solubility. [1] Ultrasonic treatment may be needed. [1]
Dimethylformamide (DMF)	High	Soluble	Amine-free DMF is preferred to prevent reaction with the NHS ester. [2] [3]
Methylene chloride	Soluble	-	-
Acetonitrile	Soluble	-	-
Water	Poor/Unstable	Not Recommended	The NHS ester moiety readily hydrolyzes in aqueous solutions. [4] Aqueous solutions should be used immediately after preparation.

Table 2: Recommended Storage Conditions for **Bis-PEG25-NHS Ester** Stock Solutions

Storage Temperature	Solvent	Duration	Key Considerations
-20°C	Anhydrous DMSO or DMF	1-3 months	Store in a sealed container, away from moisture. Some sources suggest stability for 1-2 months.
-80°C	Anhydrous DMSO or DMF	Up to 6 months	Store in a sealed container, away from moisture. Aliquoting is recommended to avoid repeated freeze-thaw cycles.

Note: Some sources strongly advise against preparing stock solutions for storage and recommend dissolving the reagent immediately before use due to the hydrolytic instability of the NHS ester. If storage is necessary, it must be under strictly anhydrous conditions.

Experimental Protocols

Protocol 1: Preparation of Bis-PEG25-NHS Ester Stock Solution

This protocol details the steps for preparing a stock solution of **Bis-PEG25-NHS ester** in a non-aqueous solvent.

Materials:

- **Bis-PEG25-NHS ester**
- Anhydrous, amine-free dimethyl sulfoxide (DMSO) or dimethylformamide (DMF)
- Argon or nitrogen gas (optional)
- Sterile, dry microcentrifuge tubes or vials with septa

- Syringes and needles

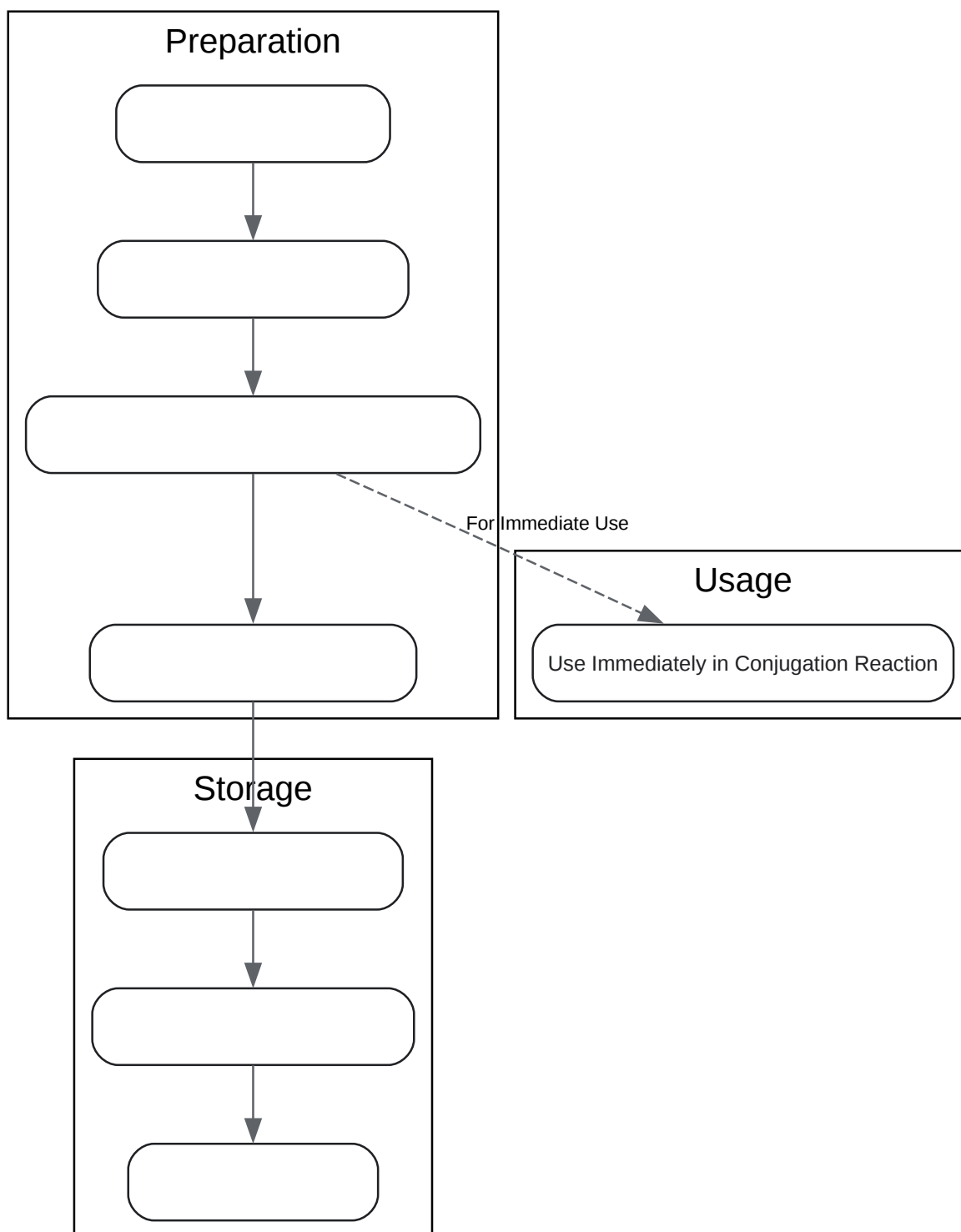
Procedure:

- Equilibration: Before opening, allow the vial of **Bis-PEG25-NHS ester** to equilibrate to room temperature for at least 20 minutes to prevent moisture condensation.
- Weighing: In a controlled environment with low humidity, quickly weigh the desired amount of **Bis-PEG25-NHS ester**.
- Dissolution:
 - Transfer the weighed **Bis-PEG25-NHS ester** to a dry, sterile vial.
 - Using a syringe, add the appropriate volume of anhydrous DMSO or DMF to achieve the desired concentration (e.g., 10 mg/mL or a specific molarity).
 - If necessary, gently vortex or use an ultrasonic bath to ensure complete dissolution.
- Inert Gas Purge (Optional but Recommended): To prolong the stability of the stock solution, purge the vial headspace with an inert gas like argon or nitrogen before sealing.
- Storage:
 - Seal the vial tightly. For long-term storage, a vial with a septum is recommended to allow for removal of the solution without introducing moisture.
 - Store the stock solution at -20°C or -80°C, protected from light.
 - It is highly recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles and moisture contamination.

Visualizations

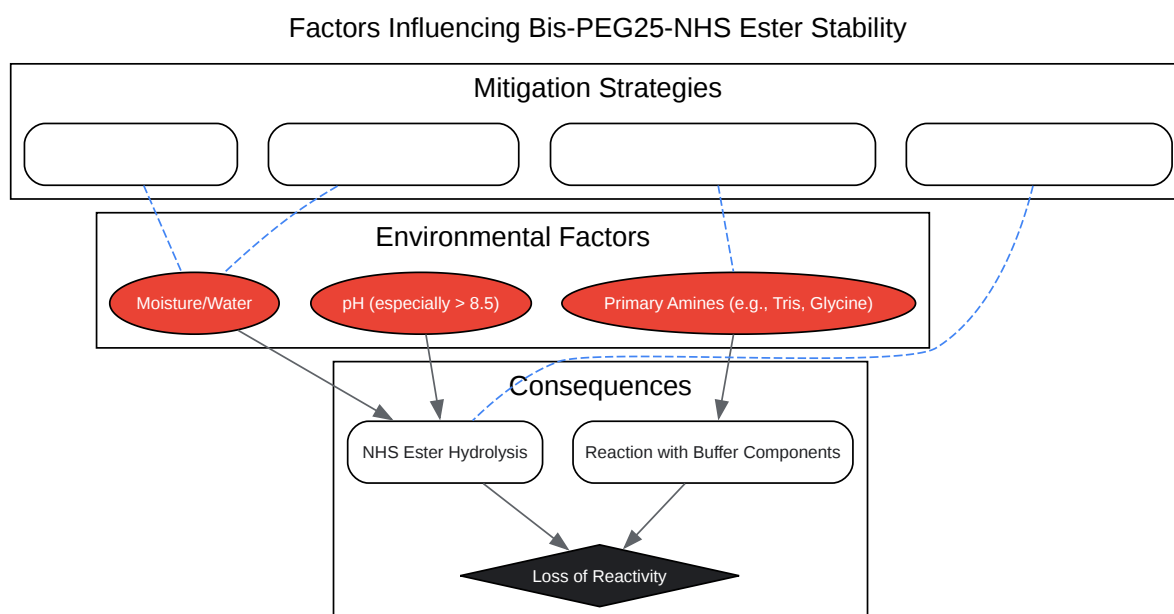
Experimental Workflow: Stock Solution Preparation

Workflow for Bis-PEG25-NHS Ester Stock Solution Preparation

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Caption: A flowchart illustrating the key steps for preparing a **Bis-PEG25-NHS ester** stock solution.

Factors Affecting NHS Ester Stability



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Caption: A diagram showing the relationships between factors that affect the stability of **Bis-PEG25-NHS ester**.

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